

Personal protective equipment for handling 1,7-Dimethyluric Acid-d3

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Compound of Interest

Compound Name: 1,7-Dimethyluric Acid-d3

Cat. No.: B1140647

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Essential Safety and Handling Guide for 1,7-Dimethyluric Acid-d3

This guide provides crucial safety and logistical information for the handling and disposal of **1,7-Dimethyluric Acid-d3**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Compound Information and Hazard Assessment

1,7-Dimethyluric Acid-d3 is a deuterated analog of 1,7-Dimethyluric acid, a metabolite of caffeine.[1][2] It is typically a light grey solid intended for research use only.[1] While a specific Safety Data Sheet (SDS) for **1,7-Dimethyluric Acid-d3** is not readily available, an SDS for the closely related compound 1,3-Dimethyluric Acid indicates that it is not classified as a hazardous substance. However, it is prudent to handle all chemical compounds with care.

Key Physical and Chemical Properties:

Property	Value	Source
Chemical Formula	C ₇ H ₅ D ₃ N ₄ O ₃	[1]
Molecular Weight	199.18 g/mol	[1]
Appearance	Light Grey Solid	
Storage Temperature	2-8°C or -20°C	[3]

Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn at all times when handling **1,7-Dimethyluric Acid-d3** to minimize exposure risk.

- Eye Protection: Chemical safety glasses with side shields are mandatory.[4] For operations with a higher risk of splashing, chemical splash goggles should be used.[4]
- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn.[5] Gloves should be inspected for integrity before use and disposed of properly after handling the compound.[5]
- Body Protection: A standard laboratory coat is required to protect against spills.
- Respiratory Protection: While not generally required for small quantities handled with adequate ventilation, a dust mask (e.g., N95) may be used to avoid inhaling nuisance levels of dust, especially when weighing the powder.[5]

Operational Plan: Step-by-Step Handling Procedures

3.1. Preparation and Weighing:

- Work Area Preparation: All handling of the solid compound should be conducted within a certified chemical fume hood to prevent inhalation of dust and contamination of the laboratory environment.[6] The work surface should be covered with absorbent bench paper.
- Weighing:

- To avoid fluctuations in balance readings due to airflow, use a balance with a draft shield inside the fume hood.[\[6\]](#)
- Alternatively, pre-weigh a sealed container, add the powder inside the fume hood, and then re-weigh the sealed container outside the hood.[\[6\]](#)
- Use a spatula to transfer the powder and avoid pouring directly from the bottle to minimize dust generation.[\[6\]](#)
- Dissolving: If preparing a solution, add the solvent to the pre-weighed solid in the fume hood. Ensure the container is capped before removing it from the hood.

3.2. General Handling:

- Avoid skin and eye contact.
- Do not eat, drink, or smoke in the laboratory.[\[7\]](#)
- Keep the container tightly closed when not in use.[\[5\]](#)
- Wash hands thoroughly after handling the compound, even if gloves were worn.[\[8\]](#)

Emergency Procedures

- In case of skin contact: Wash the affected area with soap and plenty of water.[\[9\]](#)
- In case of eye contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[10\]](#)
- If inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[\[9\]](#)
- If swallowed: Rinse the mouth with water. Do not induce vomiting. Seek medical attention.[\[5\]](#)
- In case of a spill: For small spills, gently sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.[\[5\]](#)[\[10\]](#) Clean the spill area with a suitable solvent.

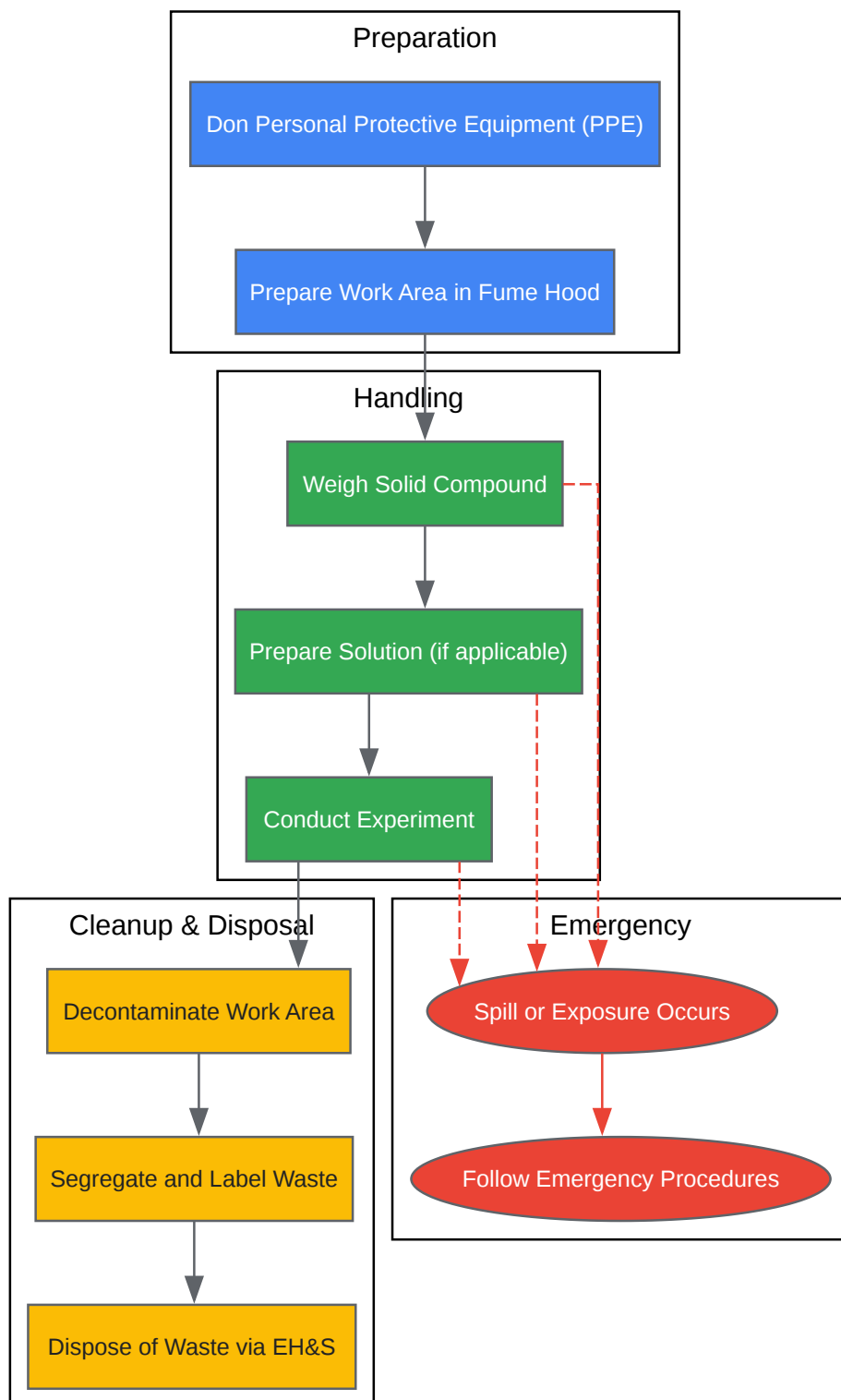
Disposal Plan

As **1,7-Dimethyluric Acid-d3** contains a stable isotope (deuterium), no special precautions for radioactivity are needed. The disposal should be in accordance with local, state, and federal regulations for chemical waste.

- Solid Waste: Place excess solid **1,7-Dimethyluric Acid-d3**, contaminated gloves, weigh boats, and bench paper into a clearly labeled, sealed container for chemical waste.
- Liquid Waste: Solutions of **1,7-Dimethyluric Acid-d3** should be collected in a labeled container for liquid chemical waste. Do not pour down the drain.^[5]
- Empty Containers: Empty containers should be rinsed with a suitable solvent, and the rinsate collected as liquid chemical waste.

Workflow for Safe Handling of 1,7-Dimethyluric Acid-d3

Workflow for Safe Handling of 1,7-Dimethyluric Acid-d3

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **1,7-Dimethyluric Acid-d3**.

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